

Personal protective equipment for handling D-(-)-Pantolactone-d6

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Compound of Interest

Compound Name: D-(-)-Pantolactone-d6

Cat. No.: B15294272

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Essential Safety and Handling Guide for D-(-)-Pantolactone-d6

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **D-(-)-Pantolactone-d6**. The following procedures are based on the safety data for D-(-)-Pantolactone, as the deuterated form is expected to have very similar chemical properties and hazards.

Personal Protective Equipment (PPE)

When handling **D-(-)-Pantolactone-d6**, it is crucial to use appropriate personal protective equipment to ensure personal safety. The recommended PPE is outlined below.

PPE Category	Specific Recommendations
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection are required. A face shield may be appropriate in some situations.[1]
Hand Protection	Wear impervious gloves, such as nitrile rubber. Gloves must be inspected before use and disposed of properly after.[2][3]
Skin and Body Protection	A lab coat or other protective clothing must be worn to prevent skin contact.[1][3]
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not required. [4] If dust is generated, a dust respirator should be used.[5]

Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **D-(-)-Pantolactone-d6** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area.[5]
- Avoid contact with skin and eyes.[1][5]
- Do not breathe dust.[1]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in the handling area.[5]
- Minimize dust generation and accumulation.[1]

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)
- This substance is hygroscopic; protect it from moisture.[\[4\]](#)[\[6\]](#)
- Store locked up.[\[1\]](#)[\[5\]](#)
- Recommended storage temperature is 2-8°C.[\[1\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention. [1] [5]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice. Take off contaminated clothing and wash it before reuse. [1] [5]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell. [1] [5]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek medical attention. [1]

Spill and Disposal Procedures

Accidental Release Measures:

- Minor Spills:
 - Clean up spills immediately.[\[5\]](#)

- Wear impervious gloves and safety glasses.[5]
- Use dry clean-up procedures and avoid generating dust.[5]
- Vacuum or sweep up the material and place it in a clean, dry, sealable, and labeled container for disposal.[1][5]
- Major Spills:
 - Clear the area of personnel and move upwind.[5]
 - Alert the fire brigade and inform them of the location and nature of the hazard.[5]
 - Control personal contact with the substance by using protective equipment, including a dust respirator.[5]
 - Prevent spillage from entering drains, sewers, or water courses.[5]

Disposal:

- Dispose of the contents and container to an authorized hazardous or special waste collection point in accordance with local regulations.[1][5]

Physical and Chemical Properties

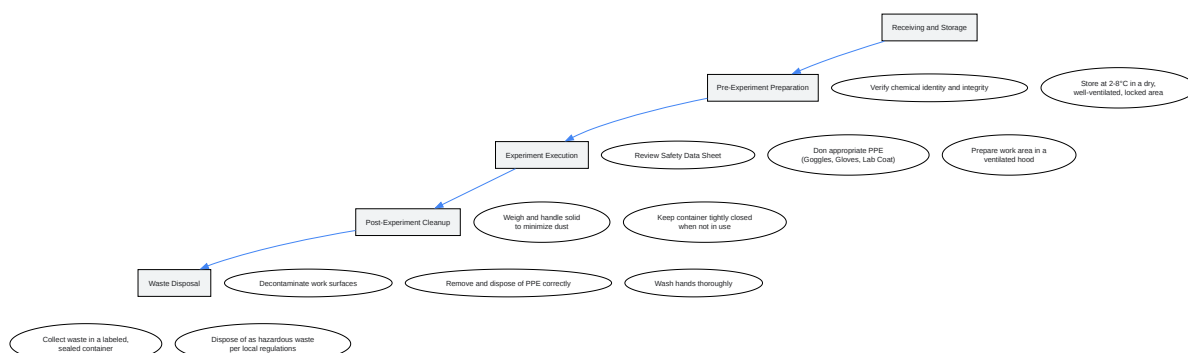
The following table summarizes key quantitative data for D-(-)-Pantolactone.

Property	Value
Molecular Formula	C6H10O3
Molecular Weight	130.14 g/mol
Melting Point	88 - 92 °C
Boiling Point	120 - 122 °C
Appearance	White solid/crystals
Solubility	Soluble in water

Note: The molecular weight for **D-(-)-Pantolactone-d6** is approximately 136.18 g/mol .[7]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **D-(-)-Pantolactone-d6** in a laboratory setting, from receiving the material to its final disposal.



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Caption: Safe handling workflow for **D-(-)-Pantolactone-d6**.

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